An In-depth Technical Guide to 2-Nitro-4-propoxyaniline

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Compound of Interest

Compound Name:	*2-Nitro-4-propoxyaniline*
CAS No.:	*20367-34-4*
Cat. No.:	*B181694*

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Abstract

This technical guide provides a comprehensive overview of **2-Nitro-4-propoxyaniline** (CAS No: 20367-34-4), a niche chemical intermediate of significant interest in pharmaceutical analysis. With a molecular weight of 196.20 g/mol and the chemical formula $C_9H_{12}N_2O_3$, this compound is primarily recognized as a process impurity in the manufacturing of the veterinary anthelmintic drug, Oxibendazole. This guide delves into its chemical and physical properties, outlines a plausible synthetic pathway, discusses its principal application as a pharmaceutical impurity standard, and provides essential safety and handling protocols. Furthermore, it details the analytical techniques crucial for its characterization and detection, offering a vital resource for researchers in synthetic chemistry, quality control, and drug development.

Introduction

2-Nitro-4-propoxyaniline is a substituted aromatic amine that, while not having widespread direct applications, holds a critical role in the quality control and regulatory compliance of certain pharmaceutical products. Its significance stems from its classification as a process-

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related impurity in the synthesis of Oxibendazole, a broad-spectrum benzimidazole anthelmintic used in veterinary medicine.[1][2][3][4][5][6] The monitoring and control of such impurities are mandated by regulatory bodies to ensure the safety and efficacy of the final drug product. This guide aims to consolidate the available technical information on **2-Nitro-4-propoxyaniline**, providing a foundational understanding for scientists engaged in its synthesis, analysis, or management as a pharmaceutical impurity.

A noteworthy point of clarification is the distinction between **2-Nitro-4-propoxyaniline** and its isomer, 5-Nitro-2-propoxyaniline (CAS No: 553-79-7). The latter, also known as P-4000 or Ultrasüss, is a potent artificial sweetener, approximately 4,000 times sweeter than sucrose.[7][8][9][10][11][12] Due to its potential toxicity, its use in food is banned in many countries. It is crucial for researchers to differentiate between these two isomers, as their properties and applications are vastly different.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **2-Nitro-4-propoxyaniline** is presented in the table below. This information is essential for its handling, storage, and analytical characterization.

Property	Value	Source(s)
Molecular Formula	$C_9H_{12}N_2O_3$	[13][14]
Molecular Weight	196.20 g/mol	[13][14]
CAS Number	20367-34-4	[15]
IUPAC Name	2-nitro-4-propoxyaniline	[15]
Appearance	Not explicitly stated, likely a colored solid	-
Purity	Typically available at ≥98%	[15]

Synthesis of 2-Nitro-4-propoxyaniline

While a specific, detailed experimental protocol for the synthesis of **2-Nitro-4-propoxyaniline** is not readily available in peer-reviewed literature, a plausible and logical synthetic route

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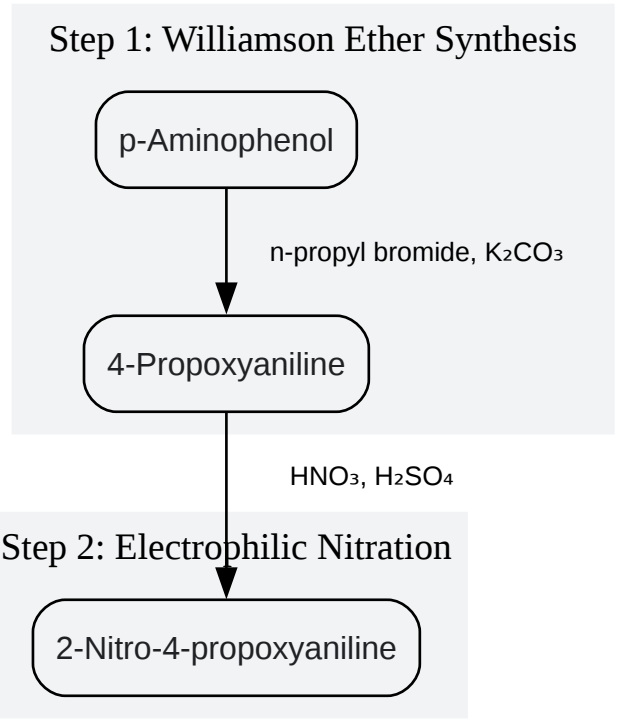
involves the nitration of 4-propoxyaniline. This approach is based on established principles of electrophilic aromatic substitution on substituted anilines.

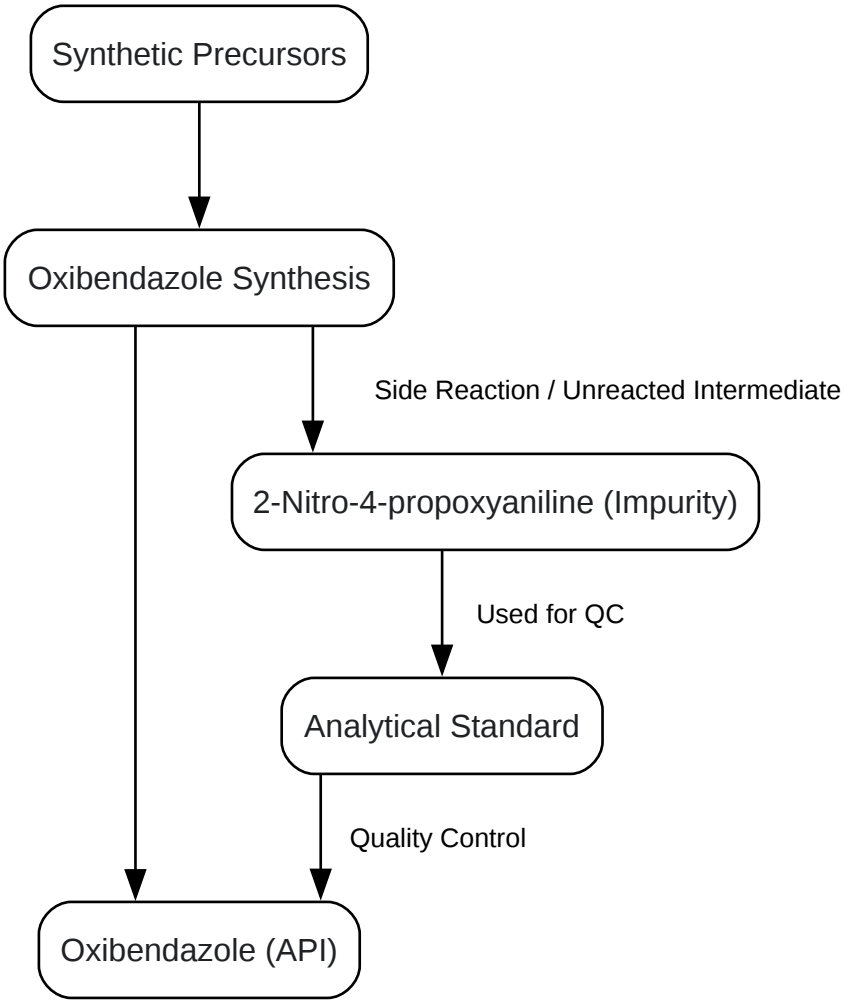
Proposed Synthetic Pathway

The synthesis can be envisioned as a two-step process starting from p-aminophenol:

- Williamson Ether Synthesis: Formation of 4-propoxyaniline from p-aminophenol and a propyl halide.
- Electrophilic Nitration: Introduction of a nitro group onto the 4-propoxyaniline ring.

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Caption: Role of **2-Nitro-4-propoxyaniline** as a pharmaceutical impurity.

Pharmaceutical Impurity Standard

In the pharmaceutical industry, it is imperative to identify, quantify, and control impurities in active pharmaceutical ingredients (APIs). **2-Nitro-4-propoxyaniline**, as "Oxibendazole Impurity 3," serves as a reference standard for analytical method development, validation, and routine quality control testing of Oxibendazole. The availability of a pure standard of this impurity allows for:

- Accurate Identification: Confirmation of the presence of the impurity in batches of the API.
- Quantitative Analysis: Precise measurement of the impurity level to ensure it does not exceed regulatory limits.
- Method Specificity: Demonstration that the analytical method can distinguish the impurity from the API and other related substances.

Analytical Characterization

The characterization of **2-Nitro-4-propoxyaniline** is essential for its confirmation and quantification. The following analytical techniques are key.

Spectroscopic Analysis

While publicly available spectra for **2-Nitro-4-propoxyaniline** are scarce, the expected spectral characteristics can be inferred from its structure and data from analogous compounds.

- ^{1}H NMR Spectroscopy: The proton NMR spectrum is expected to show characteristic signals for the propyl group (a triplet and a sextet), and distinct signals for the aromatic protons, with their chemical shifts and coupling patterns influenced by the positions of the amino, nitro, and propoxy groups.
- ^{13}C NMR Spectroscopy: The carbon NMR spectrum would display nine distinct signals corresponding to the nine carbon atoms in the molecule. The chemical shifts of the aromatic carbons would be indicative of the electronic effects of the substituents.

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- Infrared (IR) Spectroscopy: The IR spectrum should exhibit characteristic absorption bands for the N-H stretching of the primary amine, asymmetric and symmetric stretching of the nitro group (typically around 1500-1570 cm^{-1} and 1300-1370 cm^{-1}), C-O stretching of the ether linkage, and aromatic C-H and C=C vibrations.

- Mass Spectrometry (MS): The mass spectrum would show a molecular ion peak (M^+) at m/z 196, corresponding to the molecular weight of the compound. Fragmentation patterns would likely involve the loss of the propyl group and the nitro group.

Chromatographic Analysis

High-Performance Liquid Chromatography (HPLC) is the primary technique for the separation and quantification of **2-Nitro-4-propoxyaniline** as an impurity in Oxibendazole. A typical HPLC method would involve:

- Stationary Phase: A C18 reversed-phase column.

- Mobile Phase: A gradient or isocratic mixture of an aqueous buffer (e.g., phosphate or acetate) and an organic solvent (e.g., acetonitrile or methanol).

- Detection: UV detection at a wavelength where both Oxibendazole and the impurity have significant absorbance.

Safety and Handling

Based on the Safety Data Sheet (SDS) for **2-Nitro-4-propoxyaniline**, the following safety precautions are essential. [15]

Hazard Identification

- GHS Pictogram: GHS07 (Harmful/Irritant)

- Signal Word: Warning

- Hazard Statements:

  - H302: Harmful if swallowed.

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- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Handling and Storage

- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, and eye/face protection.
- Ventilation: Use only outdoors or in a well-ventilated area. Do not breathe dust, fume, gas, mist, vapors, or spray.
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke when using this product.
- Storage: Store in a well-ventilated place. Keep container tightly closed.

First Aid Measures

- If Swallowed: Immediately call a POISON CENTER or doctor. Rinse mouth. Do NOT induce vomiting.
- If on Skin: Take off immediately all contaminated clothing. Rinse skin with water.
- If Inhaled: Remove person to fresh air and keep comfortable for breathing.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Conclusion

2-Nitro-4-propoxyaniline is a specialized chemical whose importance is intrinsically linked to the quality control of the veterinary pharmaceutical Oxibendazole. While not a widely used synthetic building block, a thorough understanding of its properties, synthesis, and analysis is critical for pharmaceutical scientists and researchers involved in the development and manufacturing of this anthelmintic drug. This guide has provided a consolidated resource of the

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available technical information, emphasizing its role as a pharmaceutical impurity standard and outlining the necessary protocols for its safe handling and characterization.

References

- PubChem. (n.d.). 5-Nitro-2-propoxyaniline. National Center for Biotechnology Information. Retrieved from [Link]
- FooDB. (2010, April 8). Showing Compound 5-Nitro-2-propoxyaniline (FDB016816). Retrieved from [Link]
- Efficient Synthesis of Photoreactive 2-Propoxyaniline Derivatives as Artificial Sweeteners. (n.d.). Journal of Synthetic Organic Chemistry, Japan. Retrieved from [Link]
- Design, synthesis, and biological study of 4-[(2-nitroimidazole-1H-alk | DDDT. (2019, August 28). Dove Press. Retrieved from [Link]
- New Trends in Diaziridine Formation and Transformation (a Review). (2021, July 26). MDPI. Retrieved from [Link]
- Pharmaffiliates. (n.d.). Oxibendazole-impurities. Retrieved from [Link]
- Harihar Chemicals. (2019, January 5). Dyes Intermediates. Retrieved from [Link]
- Google Patents. (n.d.). CN110498752B - Preparation method of 4-propylthio-2-nitroaniline.
- Design, Synthesis, and Biological Activity of Dual Monoamine Oxidase A and Heat Shock Protein 90 Inhibitors, N-Methylpropargylamine-Conjugated 4-Isopropylresorcinol for Glioblastoma. (n.d.). PMC. Retrieved from [Link]
- ResearchGate. (n.d.). FTIR spectrum of 2-methoxy-4-nitroaniline. Retrieved from [Link]
- Magritek. (n.d.). Synthesis of p-Nitroaniline via a Multi-Step Sequence. Retrieved from [Link]
- National Toxicology Program. (2005, November 4). Analysis of the Estimated Underclassification and Overclassification Likelihoods of the Current In Vivo Rabbit Eye Test for Haza. Retrieved from [Link]

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- 4-[3-(4-Nitrophenoxy)propoxy]aniline. (n.d.). PMC. Retrieved from [Link]
- FooDB. (2010, April 8). Showing Compound 5-Nitro-2-propoxyaniline (FDB016816). Retrieved from [Link]
- Google Patents. (n.d.). CN105418458A - Synthetic process of 2-cyano-4-nitroaniline.
- Recent progress in the use of diaziridine-based sweetener derivatives to elucidate the chemoreception mechanism of the sweet taste receptor. (2021, October 1). RSC Publishing. Retrieved from [Link]
- SpectraBase. (n.d.). 2-propoxy-5-nitroaniline. Retrieved from [Link]
- ResearchGate. (n.d.). Efficient Synthesis of Photoreactive 2-Propoxyaniline Derivatives as Artificial Sweeteners | Request PDF. Retrieved from [Link]
- ChemRyt. (n.d.). Chem 4 Nitro 2 Propoxy Aniline. Retrieved from [Link]
- Google Patents. (1982, March 10). Process for preparing aniline compounds.
- HC Colour Ahmedabad. (n.d.). Dyes Intermediates. Retrieved from [Link]
- Studylib. (n.d.). Nitration of Aniline: Lab Experiment. Retrieved from [Link]
- YouTube. (2020, August 9). Preparation of p-Nitroacetanilide. Retrieved from [Link]
- PubChem. (n.d.). Oxibendazole. National Center for Biotechnology Information. Retrieved from [Link]
- Carl ROTH. (n.d.). Safety Data Sheet: 4-Nitroaniline. Retrieved from [Link]
- N O T I C E THIS DOCUMENT HAS BEEN REPRODUCED FROM MICROFICHE. ALTHOUGH IT IS RECOGNIZED THAT CERTAIN PORTIONS ARE ILLEGIBLE, IT. (1981, June 1). NASA. Retrieved from [Link]273/downloads/19810019273.pdf)

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Sources

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. hariharchemicals.com [hariharchemicals.com]
- 3. Oxibendazole VETRANAL , analytical standard 20559-55-1 [sigmaaldrich.com]
- 4. Oxibendazole | CAS 20559-55-1 | LGC Standards [lgcstandards.com]
- 5. Oxibendazole | C12H15N3O3 | CID 4622 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. tlcstandards.com [tlcstandards.com]
- 7. 5-Nitro-2-propoxyaniline | C9H12N2O3 | CID 11118 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. rsc.org [rsc.org]
- 9. Thieme E-Journals - Synlett / Abstract [thieme-connect.com]
- 10. Showing Compound 5-Nitro-2-propoxyaniline (FDB016816) - FooDB [foodb.ca]
- 11. Recent progress in the use of diaziridine-based sweetener derivatives to elucidate the chemoreception mechanism of the sweet taste receptor - RSC Advances (RSC Publishing) DOI:10.1039/D1RA04831G [pubs.rsc.org]
- 12. researchgate.net [researchgate.net]
- 13. fishersci.com [fishersci.com]
- 14. Chem 4 Nitro 2 Propoxy Aniline | Cheminformatics [chemryt.com]
- 15. fluorochem.co.uk [fluorochem.co.uk]

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